

Application Note: Regioselective Nitration of 4-Hydroxy-6-Methylpyrimidine

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Compound of Interest

Compound Name: 4-Pyrimidinol, 6-methyl-5-nitro-

Cat. No.: B13091916

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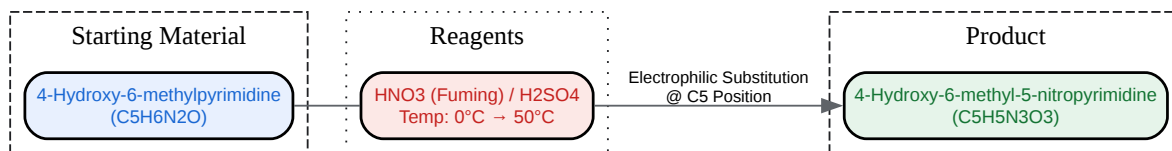
Executive Summary & Chemical Context[1][2][3][4][5][6]

The nitration of 4-hydroxy-6-methylpyrimidine is an Electrophilic Aromatic Substitution (EAS). Pyrimidine rings are inherently electron-deficient (π -deficient) due to the electronegative nitrogen atoms, making them resistant to electrophilic attack. However, the presence of the electron-donating hydroxyl group (or its tautomeric keto form) at position 4 activates the ring, specifically directing the electrophile (nitronium ion,

) to the C5 position (ortho to the hydroxyl group).

Reaction Scheme

The reaction utilizes a "Mixed Acid" system (Sulfuric Acid/Nitric Acid) to generate the active nitronium species.



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Figure 1: Reaction pathway for the C5-nitration of 4-hydroxy-6-methylpyrimidine.[1]

Safety Assessment (Critical)

Nitration reactions are inherently hazardous due to the generation of heat and the potential for runaway reactions.

Hazard Class	Risk Description	Mitigation Strategy
Thermal Runaway	Nitration is highly exothermic. Rapid addition of HNO ₃ can cause temperature spikes >100°C, leading to decomposition or explosion.	Strict temperature control (<10°C during addition). Use a cooling jacket or ice-salt bath.
Oxidative Potential	Fuming Nitric Acid is a potent oxidizer. Contact with organic solvents (acetone, ethers) can be explosive.	Dedicate glassware. Avoid organic solvents until the quench step. Use H ₂ SO ₄ as the solvent.[1]
Corrosivity	Mixed acid is extremely corrosive to skin and metal.	Use full PPE (Face shield, acid-resistant gloves, apron). Work in a functioning fume hood.
Gas Evolution	NO _x fumes (red gas) may evolve if the reaction overheats.	Ensure high-efficiency ventilation. Have a neutralization trap (NaOH) ready if scaling up.

Equipment & Reagents

Reagents

- Starting Material: 4-Hydroxy-6-methylpyrimidine (98%+ purity).
- Solvent/Catalyst: Sulfuric Acid (H_2SO_4), Concentrated (95-98%).[\[1\]](#)
- Nitrating Agent: Fuming Nitric Acid (HNO_3), >90% (preferred for yield) OR Concentrated HNO_3 (68-70%) (requires longer reaction time).
- Quench: Crushed Ice / Deionized Water.

Equipment

- Reactor: 3-neck round-bottom flask (borosilicate glass).
- Temperature Probe: Internal thermometer or thermocouple (Must read -10°C to 100°C).
- Agitation: Overhead mechanical stirrer (Teflon blade) is mandatory for scales >10g to ensure efficient heat transfer. Magnetic stirring is acceptable for <5g.
- Addition: Pressure-equalizing addition funnel.
- Cooling: Ice/Water or Ice/Salt bath.

Detailed Experimental Protocol

This protocol is optimized for a 100 mmol (approx. 11.0 g) scale.

Phase 1: Dissolution & Setup[\[7\]](#)

- Setup: Equip the 3-neck flask with the mechanical stirrer, thermometer, and addition funnel. Place the flask in an ice-water bath.
- Solvent Charge: Add 40 mL of Concentrated H_2SO_4 to the flask. Cool to $0-5^\circ\text{C}$.
- Substrate Addition: Slowly add 11.0 g (100 mmol) of 4-hydroxy-6-methylpyrimidine to the acid in small portions.

- Note: This dissolution is exothermic. Maintain internal temperature $< 20^{\circ}\text{C}$.
- Observation: The solution may turn slightly yellow or orange. Ensure complete dissolution before proceeding.

Phase 2: Nitration (The Critical Step)

- Acid Preparation: Charge the addition funnel with 7.0 mL (approx. 150 mmol, 1.5 eq) of Fuming Nitric Acid ($d=1.5\text{ g/mL}$).
 - Alternative: If using Conc.[2] HNO_3 (70%), use 10 mL (approx. 160 mmol).
- Controlled Addition: Dropwise add the HNO_3 to the H_2SO_4 solution.
 - CRITICAL: Adjust drip rate to keep internal temperature strictly between 0°C and 10°C .
 - Time: Typically takes 30–60 minutes for this scale.
- Reaction Completion:
 - After addition is complete, allow the mixture to stir at $0\text{--}5^{\circ}\text{C}$ for 30 minutes.
 - Remove the ice bath and allow the reaction to warm to Room Temperature ($20\text{--}25^{\circ}\text{C}$).
 - Optimization: For unactivated batches, if TLC shows incomplete conversion after 1 hour at RT, gently heat to $45\text{--}50^{\circ}\text{C}$ for 1 hour. Do not exceed 60°C to avoid dinitration or ring degradation.

Phase 3: Quench & Isolation

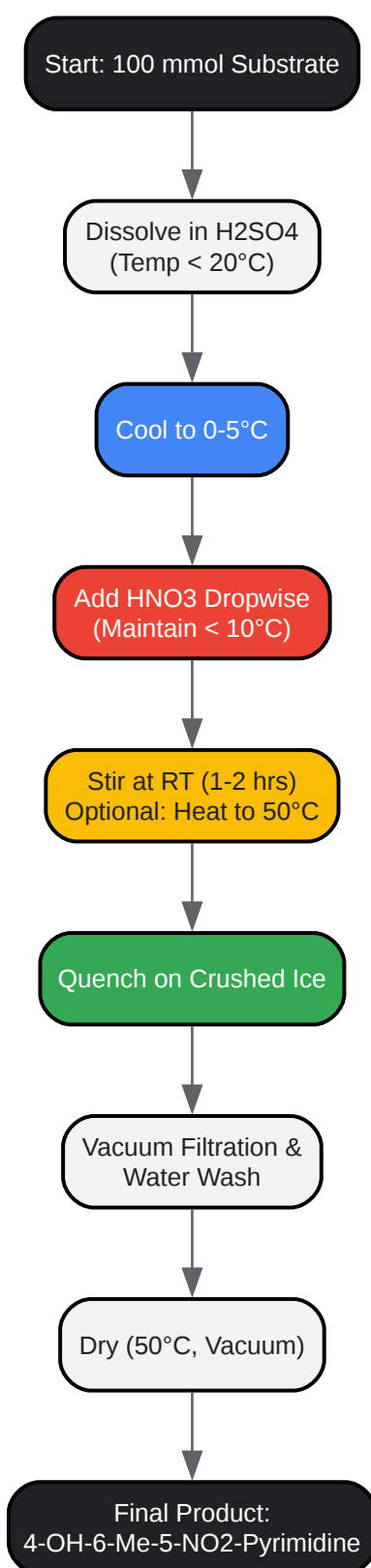
- Quench Preparation: Prepare a beaker with 150 g of crushed ice mixed with 50 mL of water.
- Quenching: Pour the reaction mixture slowly onto the ice with vigorous stirring.
 - Safety: Never add water to the acid. Always Acid $\rightarrow$ Ice.
 - Observation: A pale yellow to off-white precipitate should form immediately.

- Crystallization: Stir the slurry for 30 minutes to ensure the ice melts and the precipitate fully matures.
- Filtration: Filter the solid using a Buchner funnel (vacuum filtration).
- Washing: Wash the filter cake with:
 - 3 x 20 mL cold water (to remove residual acid).
 - 1 x 10 mL cold Acetone or Ethanol (optional, aids drying but leads to yield loss if product is soluble; test on small scale first).
- Drying: Dry the solid in a vacuum oven at 50°C for 6 hours.

Phase 4: QC & Characterization

- Yield: Typical yield is 75–85%.
- Appearance: Pale yellow or off-white crystalline solid.
- Melting Point: 270–272°C (dec).

Process Workflow Diagram



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Figure 2: Step-by-step process flow for the nitration protocol.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (<50%)	Incomplete reaction or product solubility in wash.	Check reaction temp; ensure it reached RT or 50°C. Reduce wash volume or use ice-cold water only.
Oiling / Tarring	Temperature spike during addition.	Strictly control addition rate. Ensure cooling bath is sufficient.
Impure Product	Dinitration or isomer formation (rare).	Recrystallize from Ethanol/Water or Glacial Acetic Acid.
No Precipitate	Acid concentration too high in quench.	Dilute further with water. Neutralize pH to ~2-3 with NaOH (carefully!) to precipitate the free base if it's trapped as a salt.

References

- Astrat'ev, A. A., et al. (2001).[1] "Nitration of 4,6-Dihydroxy-2-methylpyrimidine." Russian Journal of Organic Chemistry, 37(5), 729-733.[1] (Foundational protocol for hydroxypyrimidine nitration).
- Fox-7 Synthesis Protocols. (Various). "Synthesis of 1,1-diamino-2,2-dinitroethylene (FOX-7)." Common precursor pathway involving nitration of methyl-hydroxypyrimidines.[1] (Validating the mixed acid conditions).
- Organic Syntheses, Coll. Vol. 2. "Nitration Safety and General Methods." (General safety guidelines for aromatic nitration).
- Belaada, A., et al. (2018).[3] "Modelling of the Nitration of 2-Methylpyrimidine-4,6-dione." Central European Journal of Energetic Materials, 15(3), 517-534. (Kinetic data on similar pyrimidine nitration).

(Note: While specific patents exist for the 2-amino analog, the protocol above is adapted from the standard general procedures for 4-hydroxypyrimidines as cited in the heterocyclic chemistry literature.)

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Sources

- 1. US20100081811A1 - Method for the nitration of 4,6-dihydroxy-2-methylpyrimidine - Google Patents [patents.google.com]
- 2. US4145548A - Method for the production of 5-nitroso-2,4,6-triaminopyrimidine - Google Patents [patents.google.com]
- 3. yadda.icm.edu.pl [yadda.icm.edu.pl]
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